

# Physical and chemical properties of Sanger's reagent (FDNB).

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Fluoronitrofen

Cat. No.: B1672915

[Get Quote](#)

An In-depth Technical Guide to Sanger's Reagent (1-Fluoro-2,4-dinitrobenzene)

## Introduction

1-Fluoro-2,4-dinitrobenzene (FDNB), commonly known as Sanger's reagent, is a chemical compound that plays a pivotal role in the history of biochemistry, particularly in protein sequencing.<sup>[1][2]</sup> Developed by Frederick Sanger in 1945, its application in identifying the N-terminal amino acids of polypeptides was a foundational step that ultimately led to the complete sequencing of insulin, a landmark achievement for which Sanger was awarded the Nobel Prize.<sup>[3][4]</sup> This guide provides a comprehensive overview of the physical and chemical properties of FDNB, its mechanism of action, experimental protocols for its use, and its applications for researchers, scientists, and professionals in drug development.

## Physical and Chemical Properties

FDNB is a pale yellow crystalline solid or oily liquid at room temperature.<sup>[4][5][6]</sup> Its high reactivity is attributed to the presence of two electron-withdrawing nitro groups positioned ortho and para to the fluorine atom, which facilitates nucleophilic aromatic substitution.<sup>[4][7]</sup>

## Quantitative Physical Properties

The key physical properties of Sanger's reagent are summarized in the table below for easy reference.

Property	Value	Citations
IUPAC Name	1-Fluoro-2,4-dinitrobenzene	
Synonyms	Sanger's reagent, DNFB, FDNB, 2,4- Dinitrofluorobenzene	[1][8][9]
Chemical Formula	<chem>C6H3FN2O4</chem>	[1]
Molar Mass	186.10 g/mol	[1][9][10]
Appearance	Pale yellow crystals or oily liquid	[1][4][5][9]
Melting Point	25.8 - 30 °C (78.4 - 86.0 °F; 298.9 - 303.1 K)	[1][4][7]
Boiling Point	296 °C (565 °F; 569 K) at 760 mmHg 178 °C (352 °F) at 25 mmHg 137 °C (279 °F) at 2.0 mmHg	[5][7][10]
Density	~1.48 g/cm <sup>3</sup>	[1][4][7]
Refractive Index	1.5690 (at 20 °C)	[5]

## Solubility Data

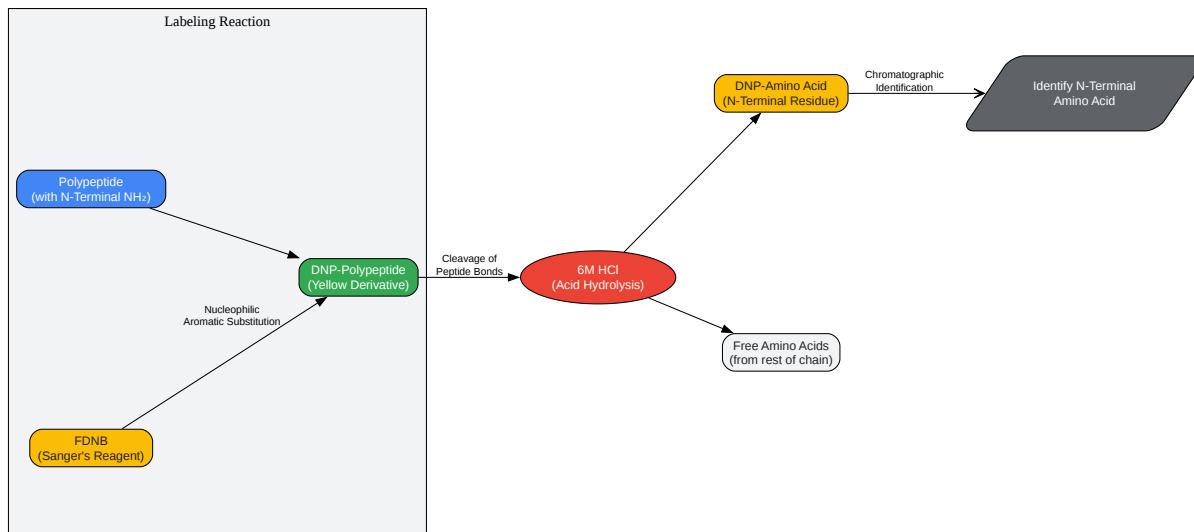
FDNB's solubility is a critical factor in its application in biochemical reactions. It is sparingly soluble in water but shows good solubility in various organic solvents.

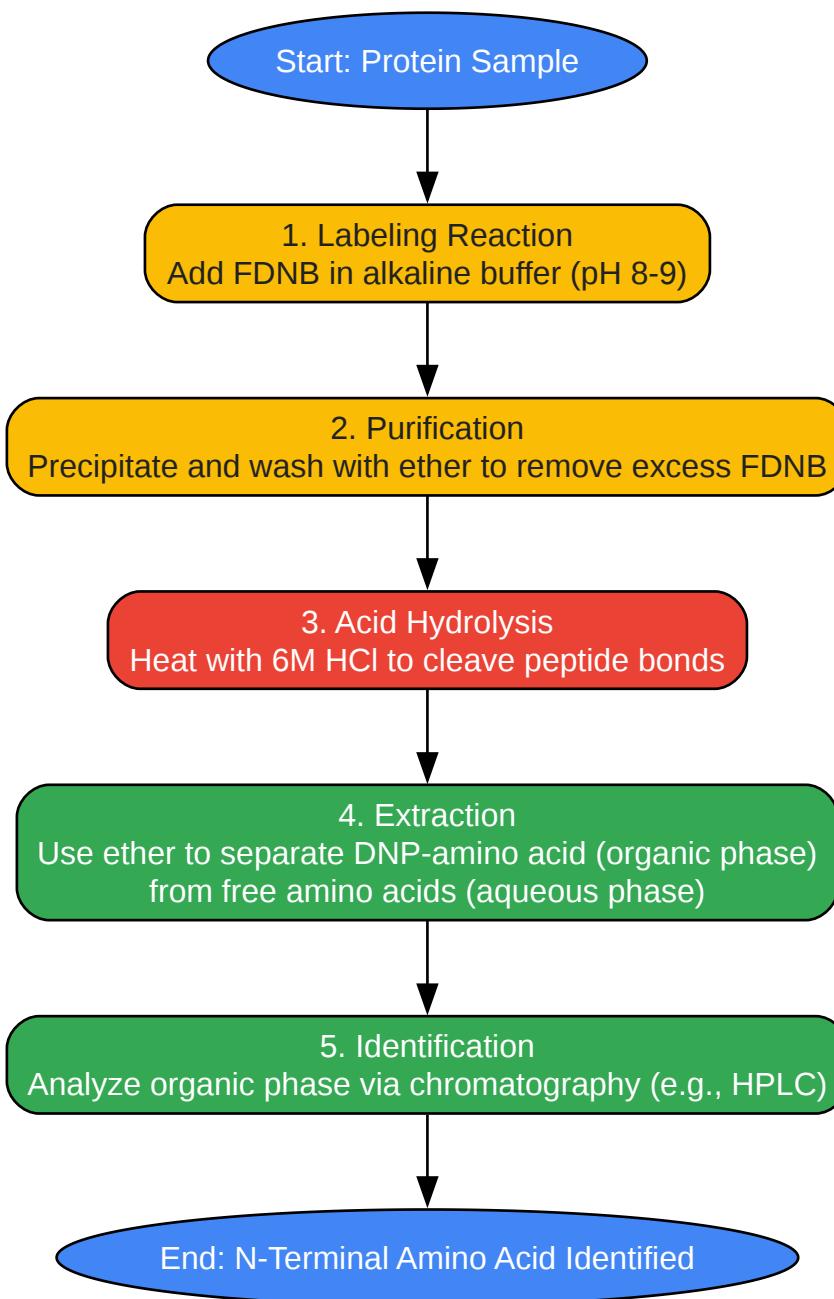
Solvent	Solubility	Citations
Water	Sparingly soluble; 0.0086 M (at 15 °C)	[5][6][11]
8 M Urea	0.062 M (at 15 °C)	[11]
Organic Solvents	Soluble in ethanol, ether, benzene, acetone, chloroform, and propylene glycol	[5][6][9]

## Chemical Reactivity and Mechanism

The primary chemical utility of FDNB lies in its reaction with free amino groups in peptides and proteins. This reaction is a classic example of nucleophilic aromatic substitution.[\[12\]](#) The N-terminal  $\alpha$ -amino group of a polypeptide chain acts as a nucleophile, attacking the carbon atom to which the fluorine is attached. The fluorine atom is subsequently displaced, forming a highly stable dinitrophenyl (DNP) derivative of the peptide, which is characteristically yellow.[\[4\]](#)[\[13\]](#)

This DNP-peptide bond is resistant to acid hydrolysis, a procedure used to break the peptide bonds and release the individual amino acids.[\[1\]](#)[\[14\]](#) Consequently, after complete acid hydrolysis of the DNP-peptide, the N-terminal amino acid remains tagged as a DNP-amino acid, which can then be isolated and identified.[\[2\]](#)[\[3\]](#)





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-Fluoro-2,4-dinitrobenzene - Wikipedia [en.wikipedia.org]
- 2. FDNB Explained: Definition, Examples, Practice & Video Lessons [pearson.com]
- 3. creative-biolabs.com [creative-biolabs.com]
- 4. grokipedia.com [grokipedia.com]
- 5. FDNB [chembk.com]
- 6. solubilityofthings.com [solubilityofthings.com]
- 7. quora.com [quora.com]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 9. 1-Fluoro-2,4-dinitrobenzene [drugfuture.com]
- 10. Dinitrofluorobenzene | C<sub>6</sub>H<sub>3</sub>FN<sub>2</sub>O<sub>4</sub> | CID 6264 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. sigmaaldrich.com [sigmaaldrich.com]
- 12. Illustrated Glossary of Organic Chemistry - Sanger's reagent [chem.ucla.edu]
- 13. info.gbiosciences.com [info.gbiosciences.com]
- 14. Amino Acid Analysis and Chemical Sequencing [employees.csbsju.edu]
- To cite this document: BenchChem. [Physical and chemical properties of Sanger's reagent (FDNB).]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672915#physical-and-chemical-properties-of-sanger-s-reagent-fdnb]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)